

D-Ribopyranosylamine CAS number and synonyms

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Compound of Interest

Compound Name: *D-Ribopyranosylamine*

Cat. No.: *B1354860*

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D-Ribopyranosylamine: A Technical Overview

CAS Number: 43179-09-5

This technical guide provides a comprehensive overview of **D-Ribopyranosylamine**, a monosaccharide derivative of interest to researchers in organic synthesis and drug development. Due to the limited availability of in-depth technical data on **D-Ribopyranosylamine** itself, this document also includes information on its derivatives to illustrate the potential applications and biological activities associated with this structural motif.

Chemical Identity and Synonyms

D-Ribopyranosylamine is a pentose sugar amine. Its chemical structure and basic properties are summarized below.

Property	Value
IUPAC Name	(2R,3R,4R,5R)-2-aminooxane-3,4,5-triol
Molecular Formula	C ₅ H ₁₁ NO ₄
Molecular Weight	149.15 g/mol
CAS Number	43179-09-5

A variety of synonyms are used to identify **D-Ribopyranosylamine** in chemical literature and databases:

Synonym	Source
1-Amino-1-deoxy-D-ribose	ChemicalBook[1]
beta-D-ribose	PubChem[2]
b-D-Ribopyranosyl amine	PubChem[2]
(2R,3R,4R,5R)-2-Aminotetrahydro-2H-pyran-3,4,5-triol	PubChem[2]
(2R,3R,4R,5R)-2-AMINOXANE-3,4,5-TRIOL	PubChem[2]

Experimental Protocols

Detailed experimental protocols for the synthesis of the parent **D-Ribopyranosylamine** are not readily available in the public domain. However, a method for the synthesis of a derivative, N-(2,4-dinitrophenyl)- α -**D-ribose**, has been described and is detailed below as an example of a synthetic route involving a ribopyranosylamine structure.

Synthesis of N-(2,4-dinitrophenyl)- α -D-ribose[3][4]

This protocol involves the controlled acidic hydrolysis of 2,3-O-isopropylidene-N-(2,4-dinitrophenyl)- β -D-ribofuranosylamine.

Materials:

- 2,3-O-isopropylidene-N-(2,4-dinitrophenyl)- β -D-ribofuranosylamine
- Trifluoroacetic acid (TFA)
- Water (H₂O)
- Ethanol (EtOH)

- Hexane
- Ethyl acetate (EtOAc)

Procedure:

- Dissolve the starting material, 2,3-O-isopropylidene-N-(2,4-dinitrophenyl)- β -D-ribofuranosylamine, in a solvent mixture of TFA/H₂O/EtOH with a volume ratio of 1:1:8.
- Allow the reaction to proceed for 15 minutes.
- Concentrate the solution to obtain a gum-like residue.
- Purify the residue using column chromatography with a mobile phase gradient starting from hexane/EtOAc (6:4 v/v) and gradually increasing to 100% EtOAc.
- The purified product is obtained as a yellow syrup which solidifies upon storage.

Yield: 37%

Physicochemical Data

Property	Value
Melting Point	142-145°C
Storage Temperature	-20°C, under inert atmosphere, hygroscopic
Solubility	Slightly soluble in DMSO and water
Appearance	White to off-white solid

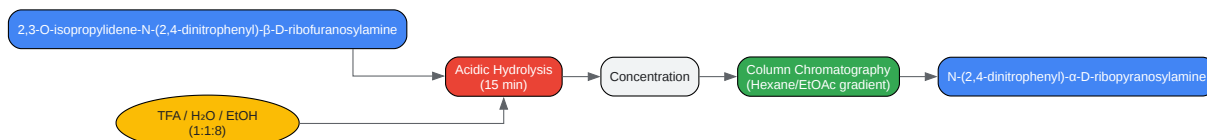
Biological Activity of Ribosylamine Derivatives

While specific quantitative data on the biological activity of **D-Ribopyranosylamine** is limited, various derivatives incorporating a ribosylamine or a related ribose moiety have demonstrated significant biological effects. The following table summarizes the in vitro antiviral and antitumor activities of selected ribosylamine-related compounds.

Compound	Activity Type	Target Organism/Cell Line	IC ₅₀ / Activity Metric	Reference
5-Ethynyl-1-beta-D-ribofuranosylimidazole-4-carboxamide (EICAR)	Antiviral	Various viruses	0.2 to 4 µg/ml	[1]
2-beta-D-ribofuranosylsele nazole-4-carboxamide	Antitumor	P388 and L1210 cells	Cytotoxic	[3]
5'-phosphate of 2-beta-D-ribofuranosylsele nazole-4-carboxamide	Antitumor	P388 and L1210 cells	Cytotoxic	[3]
2-beta-D-ribofuranosylsele nazole-4-carboxamide	Antitumor	Lewis lung carcinoma (in mice)	Effective	[3]
5'-phosphate of 2-beta-D-ribofuranosylsele nazole-4-carboxamide	Antitumor	Lewis lung carcinoma (in mice)	Effective	[3]

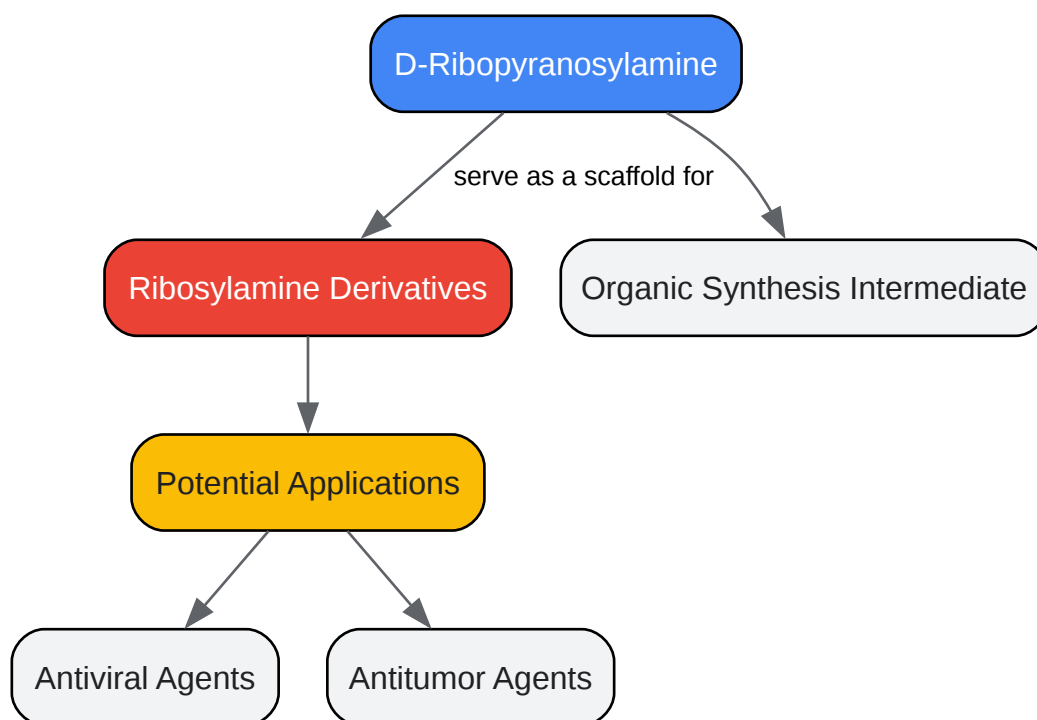
Visualizations

The following diagrams illustrate key concepts related to **D-Ribopyranosylamine** and its synthesis.



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Synthesis of a **D-Ribopyranosylamine** Derivative.



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Relationship of **D-Ribopyranosylamine** to its Derivatives and Applications.

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References

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